Navigating the Spectral Landscape of 4-Cyanophenol-d4: A Technical Guide

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Compound of Interest

Compound Name: *4-Cyanophenol-d4*

Cat. No.: *B580235*

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This technical guide provides a comprehensive overview of the expected Nuclear Magnetic Resonance (NMR) data for **4-cyanophenol-d4**. Due to the scarcity of publicly available experimental NMR data for this specific isotopologue, this document presents the known NMR data for the parent compound, 4-cyanophenol, and elucidates the anticipated spectral changes upon deuteration of the aromatic ring. This approach offers a robust predictive framework for researchers working with this and similar deuterated compounds.

Understanding the Impact of Deuteration on NMR Spectra

Deuterium (^{2}H or D), a stable isotope of hydrogen, possesses a nuclear spin (I=1) different from that of a proton (^{1}H, I=1/2). This fundamental difference leads to significant and predictable alterations in both ^{1}H and ^{13}C NMR spectra.

In ^{1}H NMR, the replacement of a proton with a deuteron results in the disappearance of the corresponding signal from the spectrum. This is because deuterium resonates at a much

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different frequency than protons and is not typically observed in a standard ^{1}H NMR experiment.

In ^{13}C NMR, the primary effect of a directly attached deuterium is the splitting of the carbon signal into a multiplet due to ^{13}C-^{2}H coupling. The multiplicity follows the 2nI+1 rule, where n is the number of deuterium atoms and I is the spin of deuterium (I=1). For a carbon bonded to a single deuterium, this results in a triplet (1:1:1 intensity ratio). Additionally, a small isotopic shift (usually upfield) of the carbon resonance is often observed.

Predicted NMR Data for 4-Cyanophenol-d4

The following tables summarize the experimental NMR data for the non-deuterated 4-cyanophenol and the predicted data for **4-cyanophenol-d4**, where the four protons on the aromatic ring are replaced by deuterium.

^{1}H NMR Data

Solvent: DMSO-d_6

Compound	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
4-Cyanophenol	~7.7	Doublet	~8.8	H-2, H-6
~6.9	Doublet	~8.8	H-3, H-5	
~10.5	Singlet (broad)	-	OH	
4-Cyanophenol-d4	-	-	-	Aromatic protons absent
~10.5	Singlet (broad)	-	OH	

Note: In the ^{1}H NMR spectrum of **4-cyanophenol-d4**, the signals corresponding to the aromatic protons (H-2, H-3, H-5, H-6) are expected to be absent due to the substitution with deuterium. The signal for the hydroxyl proton remains.

^{13}C NMR Data

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Solvent: DMSO-d_6

Compound	Carbon	Chemical Shift (δ) ppm	Predicted Multiplicity for 4-Cyanophenol-d4
4-Cyanophenol	C1 (C-OH)	~160	Singlet
	C2, C6	~134	Triplet
	C3, C5	~116	Triplet
	C4 (C-CN)	~104	Singlet
	CN	~119	Singlet

Note: In the ^{13}C NMR spectrum of **4-cyanophenol-d4**, the signals for the deuterated carbons (C2, C3, C5, C6) are predicted to appear as triplets due to one-bond coupling with deuterium. A slight upfield shift for these carbons is also anticipated. The signals for the quaternary carbons (C1, C4) and the nitrile carbon (CN) will remain as singlets.

Experimental Protocols

The following provides a general methodology for acquiring high-quality NMR data for deuterated aromatic compounds like **4-cyanophenol-d4**.

Sample Preparation

- Sample Weighing: Accurately weigh 5-10 mg of **4-cyanophenol-d4** for ^{1}H NMR and 20-50 mg for ^{13}C NMR into a clean, dry vial.
- Solvent Addition: Add approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6, Acetone-d_6).
- Dissolution: Gently vortex or sonicate the vial to ensure complete dissolution of the sample.
- Transfer: Using a Pasteur pipette, transfer the solution into a clean, dry 5 mm NMR tube.

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- Internal Standard: For precise chemical shift referencing, a suitable internal standard (e.g., tetramethylsilane, TMS) can be added, although referencing to the residual solvent peak is common.

NMR Data Acquisition

Instrument: A high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a broadband probe.

^{1}H NMR Acquisition Parameters:

- Pulse Program: Standard single-pulse experiment (e.g., zg30 on Bruker instruments).
- Number of Scans (ns): 16-64, depending on sample concentration.
- Relaxation Delay (d1): 1-2 seconds.
- Acquisition Time (aq): 2-4 seconds.
- Spectral Width (sw): A range appropriate for aromatic and hydroxyl protons (e.g., 0-12 ppm).

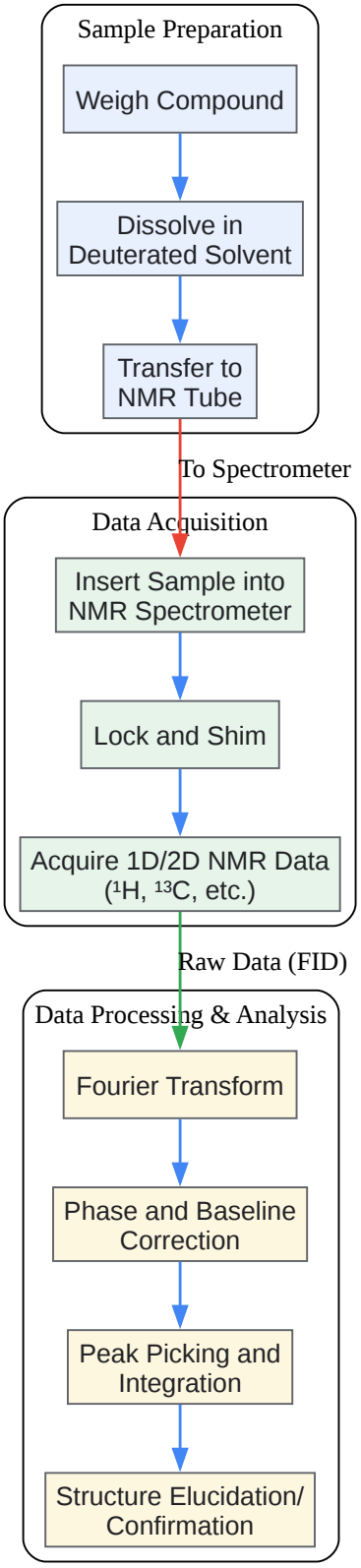
^{13}C NMR Acquisition Parameters:

- Pulse Program: Standard proton-decoupled single-pulse experiment (e.g., zgpg30 on Bruker instruments).
- Number of Scans (ns): 1024 or more, as ^{13}C is an insensitive nucleus.
- Relaxation Delay (d1): 2 seconds.
- Acquisition Time (aq): 1-2 seconds.
- Spectral Width (sw): A standard carbon range (e.g., 0-200 ppm).

Logical Workflow for NMR Analysis

The following diagram illustrates the typical workflow from sample preparation to final data analysis in an NMR experiment.

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